

In-Depth Technical Guide to the Physical Properties of Barium Iodide Dihydrate

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Compound of Interest

Compound Name: Barium iodide dihydrate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **barium iodide dihydrate** ($\text{BaI}_2 \cdot 2\text{H}_2\text{O}$). The information is curated for researchers, scientists, and professionals in drug development who require a thorough understanding of this compound for their work. This document presents quantitative data in structured tables, details relevant experimental methodologies, and includes a visualization of the compound's synthesis and dehydration pathway.

Core Physical Properties

Barium iodide dihydrate is a white to off-white crystalline solid at room temperature.^[1] It is an inorganic compound that exists as a hydrate, meaning water molecules are incorporated into its crystal lattice.^{[1][2]} The anhydrous form, BaI_2 , can be obtained by heating the dihydrate.^[2]

Quantitative Data Summary

The key physical properties of **barium iodide dihydrate** are summarized in the table below for easy reference and comparison.

Property	Value	Anhydrous Value
Molecular Formula	BaI ₂ ·2H ₂ O	BaI ₂
Molecular Weight	427.167 g/mol [1][2]	391.136 g/mol [2]
Appearance	White to off-white crystalline solid/powder[1]	White orthorhombic crystals
Density	4.916 g/cm ³ [1][2]	5.15 g/cm ³ [2]
Melting Point	Decomposes; loses first H ₂ O at ~98.9°C, second at ~539°C; full decomposition at ~740°C[1][3]	711 °C[2]
Solubility in Water	166.7 g/100 mL at 0°C; 221 g/100 mL at 20°C; 246.6 g/100 mL at 70°C[2]	-
Solubility in Other Solvents	Readily soluble in alcohol and acetone[1][2]	Soluble in ethanol and acetone
Crystal Structure	Monoclinic[3]	Orthorhombic (similar to PbCl ₂)[2]

Experimental Protocols

The following sections detail the methodologies for determining the key physical properties of **barium iodide dihydrate**. These are generalized protocols that can be adapted for the specific analysis of this compound.

Synthesis of Barium Iodide Dihydrate

A common method for the synthesis of **barium iodide dihydrate** is through the neutralization of barium carbonate with hydroiodic acid in an aqueous solution.[4]

Protocol:

- In a well-ventilated fume hood, slowly add a stoichiometric amount of hydroiodic acid (HI) to a suspension of barium carbonate (BaCO₃) in deionized water with constant stirring. The

reaction is as follows: $\text{BaCO}_3(\text{s}) + 2\text{HI}(\text{aq}) \rightarrow \text{BaI}_2(\text{aq}) + \text{H}_2\text{O}(\text{l}) + \text{CO}_2(\text{g})$

- Continue stirring until the effervescence of carbon dioxide ceases, indicating the completion of the reaction.
- Filter the resulting solution to remove any unreacted barium carbonate or other solid impurities.
- Gently heat the filtrate to concentrate the solution.
- Allow the concentrated solution to cool slowly to room temperature, which will induce the crystallization of **barium iodide dihydrate** ($\text{BaI}_2 \cdot 2\text{H}_2\text{O}$).
- Collect the crystals by filtration and wash them with a small amount of cold deionized water.
- Dry the crystals under vacuum at a low temperature to prevent premature dehydration.

Determination of Density

The density of **barium iodide dihydrate** can be determined using the gas pycnometry method, which is suitable for solid powders.

Protocol:

- Calibrate the gas pycnometer using a standard sphere of known volume.
- Accurately weigh a sample of dry **barium iodide dihydrate** powder.
- Place the sample in the pycnometer's sample chamber.
- Following the instrument's operating procedure, admit an inert gas (typically helium) into the reference chamber and then expand it into the sample chamber.
- The instrument measures the pressure difference and, knowing the volumes of the chambers, calculates the volume of the solid sample, excluding pore and inter-particle spaces.
- The density is then calculated by dividing the mass of the sample by its measured volume.

Thermal Analysis (Dehydration and Decomposition)

Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC) are powerful techniques to study the thermal behavior of **barium iodide dihydrate**, specifically its dehydration and decomposition points.

Protocol:

- Place a small, accurately weighed sample of **barium iodide dihydrate** into an appropriate TGA/DSC pan (e.g., alumina or platinum).
- Place the sample pan and a reference pan into the TGA/DSC instrument.
- Heat the sample from ambient temperature to approximately 800°C at a controlled heating rate (e.g., 10°C/min) under an inert atmosphere (e.g., nitrogen).
- The TGA will record the mass loss as a function of temperature. The stepwise mass loss will correspond to the loss of the two water molecules of hydration, followed by decomposition.
- The DSC will record the heat flow into or out of the sample relative to the reference, indicating endothermic or exothermic transitions such as dehydration and melting/decomposition. The temperatures for the loss of the first and second water molecules are approximately 98.9°C and 539°C, respectively, with complete decomposition occurring around 740°C.^{[1][3]}

Determination of Solubility

The solubility of **barium iodide dihydrate** in water at various temperatures can be determined by preparing saturated solutions and measuring the concentration of the dissolved salt.

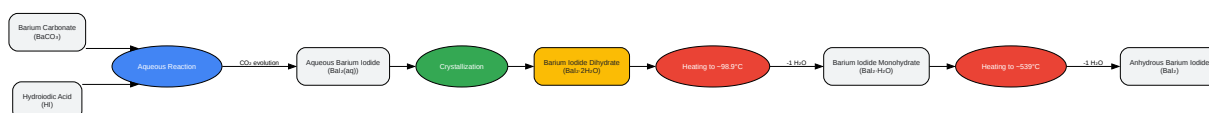
Protocol:

- Prepare a series of sealed flasks, each containing a known volume of deionized water.
- Add an excess amount of **barium iodide dihydrate** to each flask to ensure a saturated solution is formed.

- Place the flasks in temperature-controlled water baths set to the desired temperatures (e.g., 0°C, 20°C, 70°C).
- Stir the solutions for a sufficient time to reach equilibrium (e.g., 24 hours).
- Once equilibrium is reached, carefully withdraw a known volume of the supernatant liquid from each flask, ensuring no solid particles are transferred.
- Determine the concentration of barium iodide in the withdrawn samples. This can be done by gravimetric analysis (evaporating the water and weighing the residue) or by titration.
- Calculate the solubility in grams of solute per 100 mL of water for each temperature.

Synthesis and Dehydration Pathway

The following diagram illustrates the logical workflow for the synthesis of **barium iodide dihydrate** from barium carbonate and its subsequent thermal dehydration to the anhydrous form.



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Caption: Synthesis and stepwise dehydration of **barium iodide dihydrate**.

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